

C.I. Disperse Red 19 optical properties comparison similar dyes

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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Optical Properties at a Glance

The table below summarizes the key optical and physical properties of **C.I. Disperse Red 19** (DR19) for comparison.

Property	Value for C.I. Disperse Red 19
Molecular Formula	$C_{16}H_{18}N_4O_4$ [1]
CAS Registry Number	2734-52-3 [1]
λ_{max} (Absorption Maximum)	495 nm (in ethanol) [2] [3]
Molar Extinction Coefficient (ϵ)	$23.0 \times 10^3 \text{ M}^{-1} \text{ cm}^{-1}$ (at 495 nm) [2]
Fluorescence Peaks	640 nm (correlates to 495 nm absorption); 324 nm [2]
Stokes Shift	145 nm (for the 495/640 nm pair) [2]
Physical Form	Dark purple to dark red-brown crystalline powder [1]
Melting Point	>300 °C [1]

Comparison with a Typical Disperse Dye

To provide context, here is a general comparison based on the principles of dye chemistry. A direct, data-to-data comparison with another specific disperse red dye was not available in the search results.

Aspect	C.I. Disperse Red 19 (DR19)	Generic Disperse Dye (for context)
Chromophore	Azo group (-N=N-) [1] [4]	Typically Azo or Anthraquinone [4] [5]
Auxochromes	Two hydroxyl groups (-OH) [1] [3]	Common: -NH ₂ , -OH, substituted -N- [4] [5]
Key Optical Application	Non-linear optics (NLO) [1] [3]	Primarily for textile dyeing [4]
Optical Behavior	Strong fluorescence with large Stokes shift [2]	Generally low or no fluorescence for textile applications.

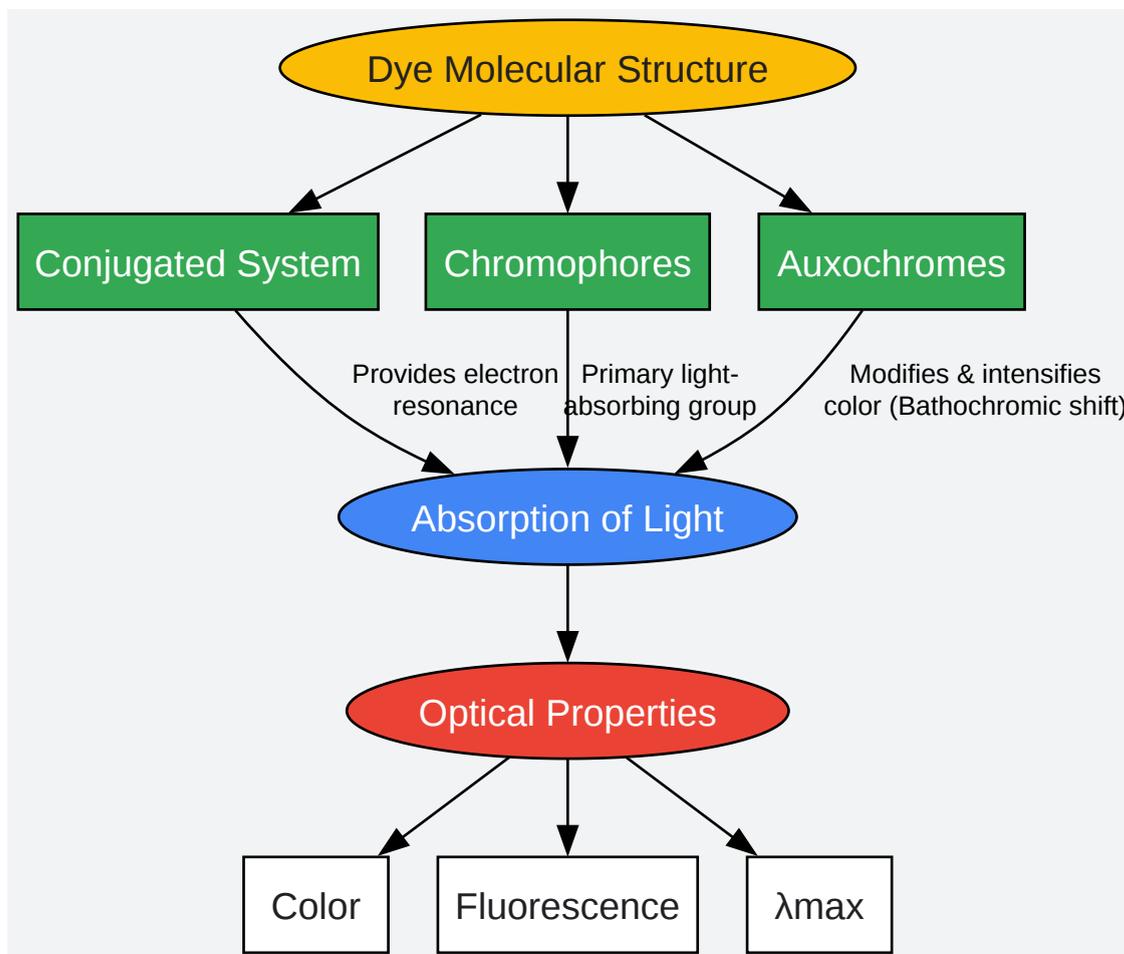
Experimental Insights for DR19

The detailed optical data for DR19 comes from a specific experimental protocol, which is outlined below for reproducibility.

- **Objective:** To record the absorption and fluorescence spectra of Disperse Red 19 [2].
- **Material:** Disperse Red 19 dye [2].
- **Solvent:** Ethanol [2].
- **Concentration Range:** 10⁻³ M to 10⁻⁶ M. The most regular and sufficiently intense absorption spectra were observed at concentrations of **10⁻⁴ M and 10⁻⁵ M** [2].
- **Instrumentation:**
 - **Absorption Spectroscopy:** The absorption spectrum was recorded in the spectral region of **200-700 nm** [2].
 - **Fluorescence Spectroscopy:** The fluorescence spectrum was recorded after excitation at the absorption wavelengths [2].
- **Key Findings:**
 - The absorption spectrum showed two primary peaks. The peak at **285 nm** was assigned to a $\pi - \pi$ transition, while the peak at **495 nm** was assigned to a $\pi - n$ transition [2].

- The fluorescence spectrum showed two peaks at **324 nm and 640 nm**, with the latter providing a large Stokes shift of **145 nm** [2].

The following diagram illustrates the logical relationship between a dye's molecular structure and its resulting optical properties, which underpins the comparison above.



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